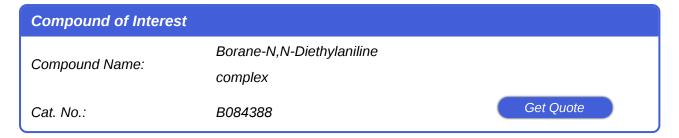


# Application Notes and Protocols: Reductive Amination using Borane-N,N-diethylaniline Complex

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Reductive amination is a cornerstone of modern organic synthesis, providing a powerful and versatile method for the formation of carbon-nitrogen bonds. This process, which transforms aldehydes and ketones into amines, is of paramount importance in the pharmaceutical and fine chemical industries for the synthesis of a vast array of biologically active molecules and key intermediates. Among the various reducing agents employed for this transformation, borane complexes offer a favorable balance of reactivity and selectivity. The **Borane-N,N-diethylaniline complex** (DEANB) has emerged as a particularly attractive reagent due to its enhanced stability, safety, and ease of handling compared to highly reactive and hazardous alternatives like free borane (diborane) or borane-THF complexes.[1]

This document provides detailed application notes and protocols for conducting reductive amination reactions using the **Borane-N,N-diethylaniline complex**. It is intended to serve as a comprehensive guide for researchers, scientists, and drug development professionals seeking to utilize this efficient and user-friendly reagent in their synthetic endeavors.

## Advantages of Borane-N,N-diethylaniline Complex







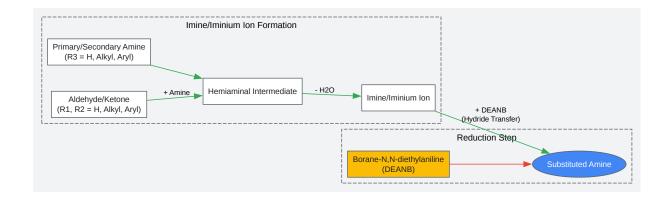
The use of Borane-N,N-diethylaniline offers several distinct advantages in reductive amination procedures:

- Enhanced Stability and Safety: Unlike gaseous diborane or its solutions in THF, the Borane-N,N-diethylaniline complex is a stable liquid that can be handled more safely in a laboratory setting, minimizing the risks associated with highly flammable and toxic reagents.
- Mild Reaction Conditions: Reductive aminations using this complex can often be carried out under mild conditions, which is crucial for the synthesis of complex molecules bearing sensitive functional groups.
- High Selectivity: The reagent exhibits good chemoselectivity, preferentially reducing the in situ-formed imine or iminium ion over the starting carbonyl compound.
- Ease of Handling: As a liquid, the reagent is easy to measure and dispense, facilitating accurate stoichiometry and reproducible results.

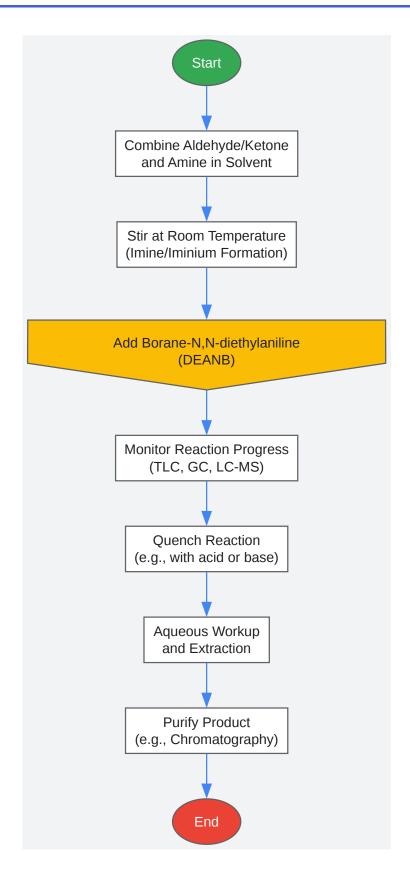
## **Reaction Mechanism and Workflow**

The reductive amination process using Borane-N,N-diethylaniline proceeds via a two-step, one-pot sequence. First, the aldehyde or ketone reacts with a primary or secondary amine to form a hemiaminal, which then dehydrates to form an imine (for primary amines) or an iminium ion (for secondary amines). The **Borane-N,N-diethylaniline complex** then selectively reduces the C=N double bond of the imine or iminium ion to afford the corresponding amine product.









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## References

- 1. scholarsarchive.byu.edu [scholarsarchive.byu.edu]
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